

A Comparative Guide to THPC and THPS as Flame Retardants for Textiles

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Compound of Interest

Compound Name: *Tetrakis(hydroxymethyl)phosphonium chloride*

CAS No.: 359406-89-6

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For Researchers, Scientists, and Product Development Professionals in Textiles

In the realm of textile finishing, the safety and performance of flame retardants are paramount. Among the most effective treatments for cellulosic fibers, such as cotton, are organophosphorus compounds that confer durable flame retardancy. For decades, **Tetrakis(hydroxymethyl)phosphonium Chloride** (THPC) was a cornerstone of this technology, primarily through the well-known Proban® process. However, its sulfate counterpart, Tetrakis(hydroxymethyl)phosphonium Sulfate (THPS), has since largely superseded it in commercial applications. This guide provides an in-depth technical comparison of THPC and THPS, examining their mechanisms, application, performance, and toxicological profiles to elucidate the scientific and practical reasons behind this industry shift.

Chemical Identity and the Proban® Process

Both THPC and THPS are tetrakis(hydroxymethyl)phosphonium salts, differing only in their anionic component (chloride vs. sulfate). They are water-soluble compounds that serve as the active ingredient in flame retardant finishes for cotton and cotton-blend fabrics.^{[1][2]} The most

common application method for these salts is the Proban® process, a pad-dry-cure treatment that imparts a durable, wash-resistant flame retardant finish.[3][4]

The Proban® process, in essence, involves the impregnation of the fabric with a pre-condensate of the phosphonium salt (either THPC or THPS) and urea.[3][5] The fabric is then dried and subsequently cured with ammonia gas. This curing step is critical as it triggers the in-situ polymerization of the flame retardant within the cotton fibers, forming an insoluble, cross-linked polymer network.[3][5] An oxidation step, typically with hydrogen peroxide, follows to stabilize the polymer, and a final wash removes any unreacted chemicals.[3]

```
dot graph TD
    A[Padding with THPC/THPS-Urea Pre-condensate] --> B[Drying]
    B --> C[Ammonia Curing]
    C --> D[Oxidation]
    D --> E[Washing and Drying]
    style A fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124
    style B fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124
    style C fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124
    style D fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124
    style E fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124
    }
```

caption: "Figure 1: Generalized workflow of the Proban® process for applying THPC or THPS to textiles."

Mechanism of Flame Retardancy: A Condensed Phase Approach

The flame retardant action of both THPC and THPS-based finishes is primarily a condensed-phase mechanism. When the treated textile is exposed to a flame, the phosphorus-containing polymer decomposes to produce phosphoric acid. This acid acts as a catalyst, promoting the dehydration of the cellulose in the cotton fibers at a lower temperature than would normally occur. This process leads to the formation of a stable, insulating char layer.

This char layer serves a dual purpose: it acts as a physical barrier, slowing the transfer of heat to the underlying fabric, and it inhibits the release of flammable volatile gases that would otherwise fuel the fire.[5] The result is a self-extinguishing fabric that does not smolder or have afterglow, and the flame does not spread beyond the charred area.[5]

```
dot graph TD
    A[Treated Fabric Exposed to Flame] --> B[Decomposition of P-N Polymer]
    B --> C[Formation of Phosphoric Acid]
    C --> D[Catalytic Dehydration of Cellulose]
    D --> E[Formation of Insulating Char Layer]
    E --> F[Inhibition of
```

Flammable Gas Release]; E --> G[Heat Barrier]; F --> H{Self-Extinguishing Effect}; G --> H;
end style A fill:#EA4335,stroke:#202124,stroke-width:2px,fontcolor:#FFFFFF style B
fill:#FBBC05,stroke:#202124,stroke-width:2px,fontcolor:#202124 style C
fill:#FBBC05,stroke:#202124,stroke-width:2px,fontcolor:#202124 style D
fill:#34A853,stroke:#202124,stroke-width:2px,fontcolor:#FFFFFF style E
fill:#4285F4,stroke:#202124,stroke-width:2px,fontcolor:#FFFFFF style F
fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124 style G
fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124 style H
fill:#202124,stroke:#5F6368,stroke-width:2px,fontcolor:#FFFFFF } caption: "Figure 2:
Condensed-phase flame retardant mechanism of THPC/THPS finishes on cotton."

Performance Comparison: Efficacy, Durability, and Fabric Integrity

While both THPC and THPS provide excellent flame retardancy, the industry's shift towards THPS suggests nuanced differences in performance and other key attributes. Although direct, side-by-side comparative studies under identical conditions are scarce in publicly available literature, we can synthesize data from various sources to draw a comprehensive comparison.

Flame Retardant Efficacy

The Limiting Oxygen Index (LOI) is a common metric for flame retardancy, representing the minimum percentage of oxygen in a nitrogen/oxygen mixture that will support combustion of a material. For untreated cotton, the LOI is typically around 18%. To be considered flame retardant, a material generally needs an LOI of 26% or higher.

Studies on THPC-urea treated cotton have shown the ability to achieve significant increases in LOI. For instance, a study on the ammonia curing of a THPC-urea precondensate on cotton fabrics demonstrated excellent durable flame resistance.^[6] While specific LOI values were not provided in this particular abstract, other research on phosphorus-nitrogen-based flame retardants on cotton has reported LOI values well above 30%, and in some cases, exceeding 40%.^{[7][8]}

A study on an improved Proban process using a pre-polymerized THPS with urea reported LOI values of 27.0%, 29.4%, and 31.2% for 20%, 30%, and 40% concentrations of the treated cotton fabrics, respectively.^[9] This demonstrates the high efficacy of THPS-based treatments.

Table 1: Representative Flame Retardancy Performance Data

Parameter	Untreated Cotton	THPC-Treated Cotton (Representative)	THPS-Treated Cotton (Representative)
Limiting Oxygen Index (LOI)	~18%	> 28% (often >30%)	27% - 31%
Vertical Flame Test	Fails (burns completely)	Passes (self-extinguishes)	Passes (self-extinguishes)
Char Length	N/A	Typically < 100 mm	Typically < 100 mm

Note: The values for treated cotton are representative and can vary depending on the specific finishing process and add-on levels.

Durability to Laundering

A key advantage of the Proban® process with either THPC or THPS is the durability of the flame-retardant finish to repeated laundering. The cross-linked polymer formed within the cotton fibers is insoluble and resistant to being washed out.[\[5\]](#)

Fabrics treated with the THPC-urea finish have demonstrated excellent durability, maintaining their flame retardant properties after numerous wash cycles.[\[6\]](#)[\[10\]](#) Similarly, the improved THPS-urea process has shown that after 50 laundering cycles, the LOI values of treated cotton fabrics remained high at 25.1%, 28.8%, and 29.7% for the 20%, 30%, and 40% concentrations, respectively.[\[9\]](#) It is generally accepted that both THPC and THPS, when applied correctly via the Proban process, can provide flame retardancy for the useful life of the garment, often exceeding 50 industrial washes.[\[4\]](#)

Impact on Mechanical Properties

The application of any chemical finish can potentially affect the mechanical properties of a fabric, such as tensile strength, tear strength, and hand feel. Research on the THPC-urea ammonia-cured finish has indicated a slight increase in tensile strength but a minor decrease in tearing strength compared to untreated fabric.[\[6\]](#) The cross-linking of cellulose fibers can lead to a stiffer hand feel, although process optimization aims to minimize this.[\[1\]](#)

While direct comparative data is limited, the commercial preference for THPS may suggest it has a more favorable impact on the final fabric properties, or that any negative effects are more easily mitigated during its application.

Toxicological and Environmental Profile: A Key Differentiator

The shift from THPC to THPS is significantly influenced by their respective toxicological and environmental profiles.

Acute Toxicity

Acute toxicity data indicates that THPC is more toxic than THPS. The oral LD50 for THPC in male rats has been reported as 282 mg/kg body weight.^[2] In contrast, a 72% aqueous solution of THPS has a reported oral LD50 of 333 mg/kg and 248 mg/kg body weight in male and female rats, respectively. While both are moderately toxic, the lower LD50 of THPC suggests a higher acute toxicity.

Table 2: Comparative Acute Oral Toxicity

Compound	Species	LD50 (mg/kg body weight)	Source
THPC	Male Rat	282	^[2]
THPS (72% aq. solution)	Male Rat	333	^[11]
THPS (72% aq. solution)	Female Rat	248	^[11]

Environmental Considerations

A significant concern with THPC is the potential for the formation of bis(chloromethyl) ether (BCME), a potent human carcinogen, as a byproduct during its synthesis.^[7] Although modern manufacturing processes are designed to minimize or eliminate this risk, the association

remains a concern. The use of THPS, which does not contain chlorine, circumvents this specific hazard.

Furthermore, commercial THPC has been reported to contain free formaldehyde.[2] While the Proban process itself can involve formaldehyde-based cross-linkers, the starting material's purity is a relevant factor.

The transition to THPS can be seen as a move towards a flame retardant with a more favorable environmental and safety profile, aligning with increasing regulatory scrutiny and industry demand for more sustainable chemical solutions.

Experimental Protocols

To ensure the scientific integrity and reproducibility of flame retardancy testing, standardized experimental protocols are essential. Below are outlines for two key tests.

Limiting Oxygen Index (LOI) Test (ASTM D2863 / ISO 4589)

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Methodology:

- **Specimen Preparation:** A rectangular specimen of the textile is prepared to standard dimensions.
- **Apparatus:** A heat-resistant glass chimney containing a specimen holder is used. A mixture of oxygen and nitrogen is introduced at the bottom of the chimney.
- **Procedure:** a. The specimen is mounted vertically in the holder inside the chimney. b. A known concentration of oxygen/nitrogen is allowed to flow through the chimney. c. The top edge of the specimen is ignited with a flame. d. The combustion behavior of the specimen is observed. e. The oxygen concentration is adjusted in successive runs until the minimum concentration that supports combustion for a specified time or extent of burning is determined.

- Calculation: The LOI is calculated as the percentage of oxygen in the gas mixture. $LOI = \frac{[O_2]}{([O_2] + [N_2])} \times 100$

dot graph TD { subgraph LOI_Test_Workflow A[Prepare Textile Specimen] --> B[Mount in Glass Chimney]; B --> C[Introduce O₂/N₂ Mixture]; C --> D[Ignite Top Edge]; D --> E[Observe Combustion]; E -- Sustained Burning --> F[Decrease O₂ Concentration]; E -- Self-Extinguishes --> G[Increase O₂ Concentration]; F --> C; G --> C; E -- Critical O₂ Level Found --> H[Calculate LOI]; end style A fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124 style B fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124 style C fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124 style D fill:#EA4335,stroke:#202124,stroke-width:2px,fontcolor:#FFFFFF style E fill:#FBBC05,stroke:#202124,stroke-width:2px,fontcolor:#202124 style F fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124 style G fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124 style H fill:#34A853,stroke:#202124,stroke-width:2px,fontcolor:#FFFFFF } caption: "Figure 3: Workflow for the Limiting Oxygen Index (LOI) test."

Vertical Flame Test (ASTM D6413)

Objective: To measure the flame resistance of a textile when exposed to a flame in a vertical orientation.

Methodology:

- **Specimen Preparation:** A rectangular specimen of the textile is cut to specified dimensions.
- **Apparatus:** A draft-free cabinet with a specimen holder that positions the fabric vertically. A standardized gas burner is used as the ignition source.
- **Procedure:** a. The specimen is mounted in the holder. b. The burner is positioned such that the flame impinges on the bottom edge of the specimen for a specified time (typically 12 seconds). c. The flame is then removed. d. Afterflame time (the time the material continues to flame after the ignition source is removed) and afterglow time (the time the material glows after the flame is extinguished) are recorded. e. After cooling, the char length (the damaged length of the specimen) is measured.

- Evaluation: The material's performance is assessed based on the afterflame time, afterglow time, and char length, with pass/fail criteria defined by relevant safety standards.

dot graph TD { subgraph Vertical_Flame_Test_Workflow A[Prepare and Mount Specimen Vertically] --> B[Apply Standard Flame for 12s]; B --> C[Remove Flame]; C --> D[Measure Afterflame Time]; D --> E[Measure Afterglow Time]; E --> F[Measure Char Length]; F --> G[Compare to Standard]; end style A fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124 style B fill:#EA4335,stroke:#202124,stroke-width:2px,fontcolor:#FFFFFF style C fill:#F1F3F4,stroke:#5F6368,stroke-width:2px,fontcolor:#202124 style D fill:#FBBC05,stroke:#202124,stroke-width:2px,fontcolor:#202124 style E fill:#FBBC05,stroke:#202124,stroke-width:2px,fontcolor:#202124 style F fill:#4285F4,stroke:#202124,stroke-width:2px,fontcolor:#FFFFFF style G fill:#34A853,stroke:#202124,stroke-width:2px,fontcolor:#FFFFFF } caption: "Figure 4: Workflow for the Vertical Flame Test (ASTM D6413)."

Conclusion: The Ascendancy of THPS

The transition from THPC to THPS in the textile industry for flame retardant applications is a scientifically grounded decision driven by a combination of factors. While both compounds offer excellent and durable flame retardancy to cellulosic fabrics through a similar condensed-phase mechanism, THPS presents a more favorable toxicological and environmental profile. The avoidance of chlorinated compounds in the synthesis of THPS eliminates the risk associated with the formation of carcinogenic byproducts like BCME.

Although direct, comprehensive comparative performance data is not readily available in the public domain, the widespread commercial adoption of THPS, coupled with its proven efficacy and durability, indicates that it meets or exceeds the performance requirements previously fulfilled by THPC, while offering a tangible improvement in safety and environmental responsibility. For researchers and developers in the textile industry, THPS represents the current state-of-the-art for durable flame retardant finishing of cotton and cotton blends, balancing high performance with a reduced environmental and health impact.

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